

BRD5075 stability and storage conditions for long-term use

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Compound of Interest

Compound Name: BRD5075

Cat. No.: B15602833

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BRD5075 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **BRD5075** for long-term use. It includes troubleshooting guides and frequently asked questions to ensure the successful application of this compound in your experiments.

Frequently Asked Questions (FAQs)

1. What is the recommended method for long-term storage of solid **BRD5075**?

For long-term viability, solid **BRD5075** should be stored at -20°C for up to 12 months or at 4°C for up to 6 months.[1]

2. How should I prepare and store stock solutions of **BRD5075**?

It is recommended to prepare stock solutions in DMSO.[1] Once prepared, the solution should be aliquoted into tightly sealed vials to prevent degradation from repeated freeze-thaw cycles.[2] For storage, it is advised to keep these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[2] Always use the solution as soon as possible after preparation.[3]

3. What should I do if I observe precipitation when preparing a solution of **BRD5075**?

If you notice precipitation or phase separation during the preparation of your **BRD5075** solution, gentle heating and/or sonication can be used to help dissolve the compound.[2]

4. Can I store my **BRD5075** solution at 4°C?

Short-term storage of solutions at 4°C is generally not recommended due to the potential for degradation. For optimal stability, frozen storage at -20°C or -80°C is advised.^[1]^[2]

5. How many freeze-thaw cycles can a **BRD5075** solution withstand?

To ensure the integrity and activity of the compound, it is best to avoid repeated freeze-thaw cycles.^[2] We strongly recommend aliquoting the stock solution into single-use volumes.

Storage Conditions Summary

The following tables summarize the recommended storage conditions for **BRD5075** in both solid and solution forms.

Table 1: Storage of Solid **BRD5075**

Temperature	Duration
-20°C	12 Months
4°C	6 Months

Data sourced from Probechem Biochemicals.^[1]

Table 2: Storage of **BRD5075** Stock Solutions

Temperature	Duration
-80°C	6 Months
-20°C	1 Month

Data sourced from MedchemExpress.^[2]

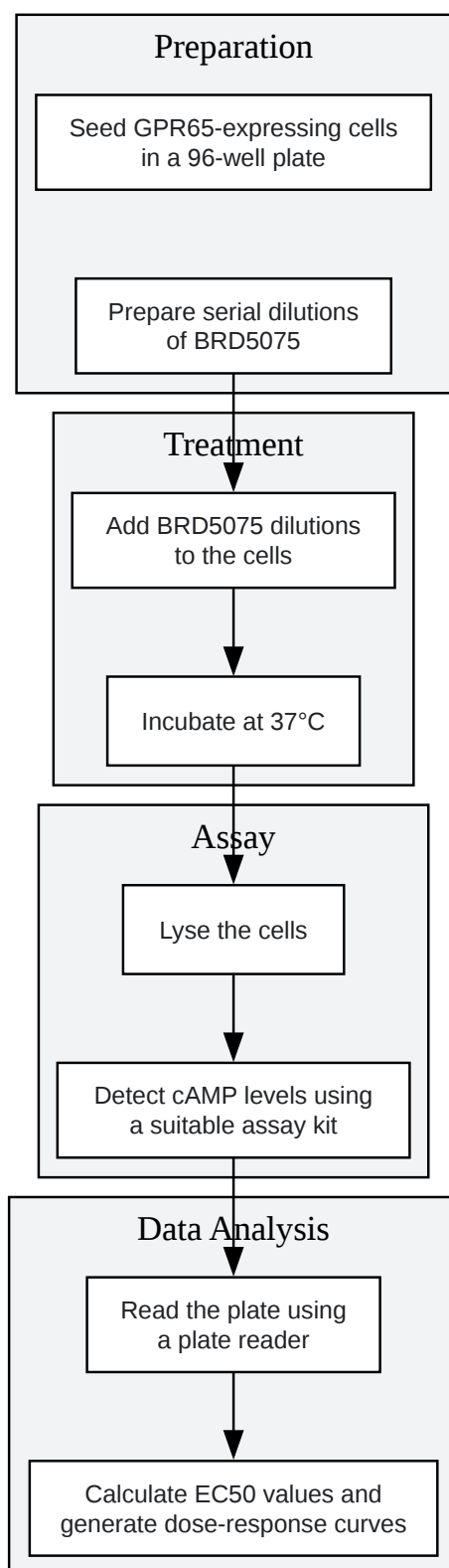
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Reduced or no compound activity	- Improper storage leading to degradation.- Multiple freeze-thaw cycles of the stock solution.- Incorrect final concentration in the assay.	- Verify that the compound has been stored according to the recommendations.- Use a fresh aliquot of the stock solution.- Recalculate and confirm all dilutions.
Precipitation in stock solution or assay media	- The solubility limit of the compound has been exceeded.- The solvent is incompatible with the assay conditions.	- Gently warm and/or sonicate the solution to aid dissolution. [2]- Prepare a fresh solution at a lower concentration.- Perform a solvent compatibility test with your assay media.
Inconsistent results between experiments	- Variability in compound preparation.- Degradation of the compound over time.	- Ensure consistent preparation of the compound for each experiment.- Use a fresh stock solution for critical experiments.- Keep detailed records of stock solution preparation and storage dates.

Experimental Protocols

Protocol for a GPR65-Dependent cAMP Assay

This protocol outlines a typical experiment to measure the effect of **BRD5075** on cAMP production in cells expressing GPR65.

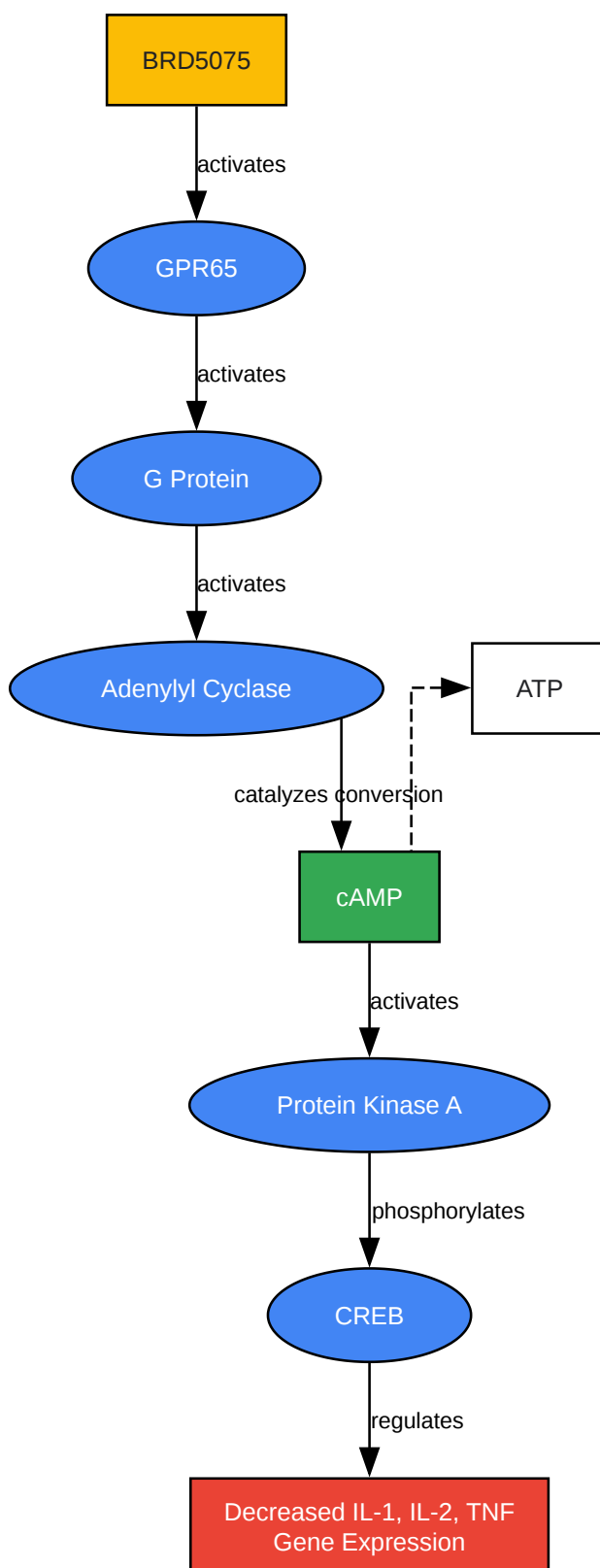


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Workflow for a typical cAMP assay with **BRD5075**.

Signaling Pathway

BRD5075 is an activator of GPR65, a G protein-coupled receptor (GPCR).[1] Activation of GPR65 leads to the stimulation of adenylyl cyclase, which in turn increases the intracellular concentration of cyclic AMP (cAMP).[1][2] This signaling cascade ultimately results in the decreased expression of pro-inflammatory cytokines such as IL-1, IL-2, and TNF.[2]



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Simplified GPR65 signaling pathway activated by **BRD5075**.

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References

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